

Personal protective equipment for handling 2-(3-cyanophenyl)acetic Acid

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Compound of Interest

Compound Name: 2-(3-cyanophenyl)acetic Acid

Cat. No.: B167912

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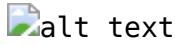
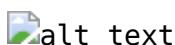
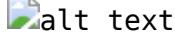
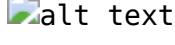
Essential Safety and Handling Guide for 2-(3-Cyanophenyl)acetic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-(3-cyanophenyl)acetic acid**, ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedures are designed to offer clear, step-by-step guidance for operational use and waste management.

Hazard Identification and Personal Protective Equipment (PPE)

2-(3-Cyanophenyl)acetic acid is classified as a hazardous substance. Based on data for closely related compounds, it is considered toxic if swallowed, in contact with skin, or if inhaled, and can cause serious skin and eye irritation.^[1] Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation)	 	Danger	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled. [1] H315: Causes skin irritation. [1] H319: Causes serious eye irritation. [1]
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation. [1]
Serious Eye Damage/Eye Irritation		Warning	H319: Causes serious eye irritation. [1]

Minimum Required Personal Protective Equipment (PPE):

Item	Specification
Gloves	Chemical-resistant nitrile or neoprene gloves. [2] Inspect for tears or holes before use.
Eye Protection	Chemical splash goggles or a face shield. [2]
Body Protection	A lab coat or chemical-resistant apron. [3]
Respiratory Protection	A NIOSH-approved respirator is necessary when handling the powder outside of a certified chemical fume hood. [2]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- All handling of **2-(3-cyanophenyl)acetic acid**, both in solid and solution form, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[4]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[4]

2. Handling Solid (Powdered) **2-(3-cyanophenyl)acetic Acid**:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Designate a specific area within the fume hood for handling the compound.[4]
- Weighing: If possible, weigh the compound directly within the fume hood. If the balance is outside the hood, tare the container, add the powder inside the hood, seal the container, and then weigh it.[5]
- Dispensing: Use a spatula or other appropriate tool to handle the powder. Avoid creating dust.

3. Preparing Solutions:

- Solvent Addition: When preparing solutions, slowly add the solid **2-(3-cyanophenyl)acetic acid** to the solvent to prevent splashing.
- Labeling: Immediately label the container with the chemical name, concentration, date, and appropriate hazard warnings.

Disposal Plan: Step-by-Step Waste Management

1. Waste Segregation:

- Solid Waste: All disposable items contaminated with **2-(3-cyanophenyl)acetic acid**, such as gloves, weighing paper, and paper towels, must be collected in a dedicated, labeled hazardous waste container.[1]
- Liquid Waste: Unused solutions and rinsates containing **2-(3-cyanophenyl)acetic acid** must be collected in a separate, labeled hazardous waste container for liquids.[1]

- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.[\[5\]](#)

2. Decontamination:

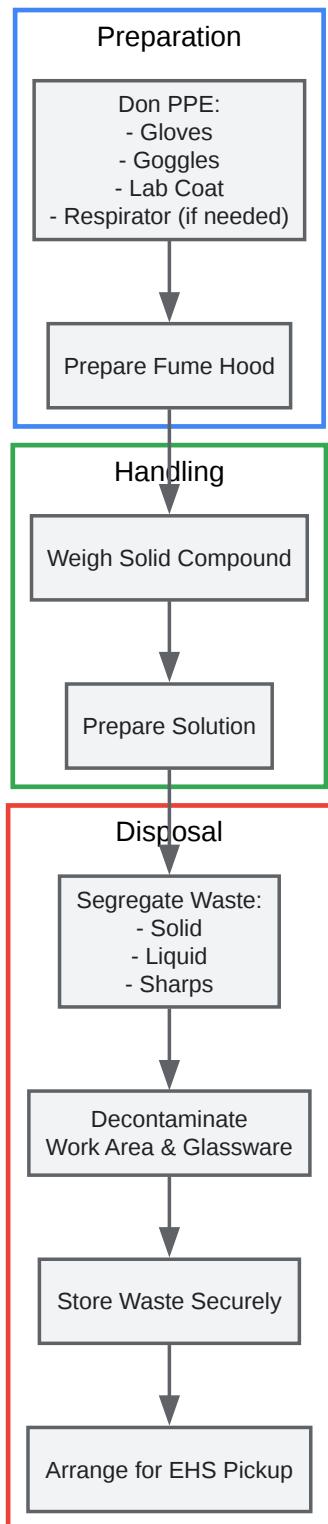
- Glassware: Reusable glassware should be decontaminated by rinsing with a suitable solvent, and the rinsate collected as hazardous liquid waste.
- Work Surfaces: At the end of each procedure, thoroughly decontaminate the work area within the fume hood.

3. Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Do not pour any waste containing **2-(3-cyanophenyl)acetic acid** down the drain.

Workflow for Safe Handling of 2-(3-cyanophenyl)acetic Acid

Safe Handling and Disposal Workflow for 2-(3-cyanophenyl)acetic Acid

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Caption: Workflow for the safe handling and disposal of **2-(3-cyanophenyl)acetic acid**.

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